

4-Fluoro-3-(trifluoromethyl)benzyl bromide CAS number

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Compound of Interest

Compound Name: 4-Fluoro-3-(trifluoromethyl)benzyl bromide

Cat. No.: B061618

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An In-Depth Technical Guide to **4-Fluoro-3-(trifluoromethyl)benzyl bromide** (CAS No. 184970-26-1)

Introduction: A Key Fluorinated Building Block

4-Fluoro-3-(trifluoromethyl)benzyl bromide is a specialized halogenated aromatic compound that serves as a critical building block in modern synthetic chemistry. Its structure, featuring both a fluorine atom and a trifluoromethyl (CF₃) group on the benzene ring, makes it a highly valuable reagent, particularly in the fields of medicinal chemistry and materials science. The strategic placement of these electron-withdrawing groups profoundly influences the molecule's reactivity and imparts unique properties to the final products synthesized from it.

The trifluoromethyl group is a cornerstone in drug design, known to enhance key pharmacokinetic properties such as metabolic stability, lipophilicity, and receptor binding affinity. [1][2][3] The additional fluorine atom further modulates the electronic environment and can improve properties like pK_a and membrane permeability. This guide offers a comprehensive overview for researchers and drug development professionals, detailing the compound's properties, synthesis, reactivity, applications, and essential handling protocols.

Part 1: Physicochemical and Structural Properties

The fundamental characteristics of **4-Fluoro-3-(trifluoromethyl)benzyl bromide** are summarized below. These properties are essential for its use in designing synthetic routes and

ensuring safe laboratory handling.

Chemical Structure

Caption: Structure of **4-Fluoro-3-(trifluoromethyl)benzyl bromide**.

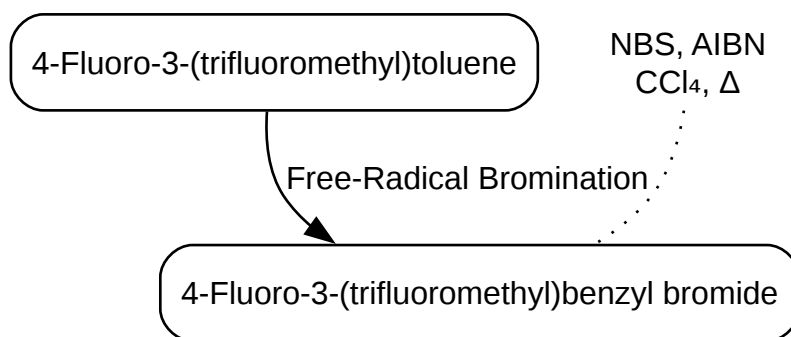
Key Properties

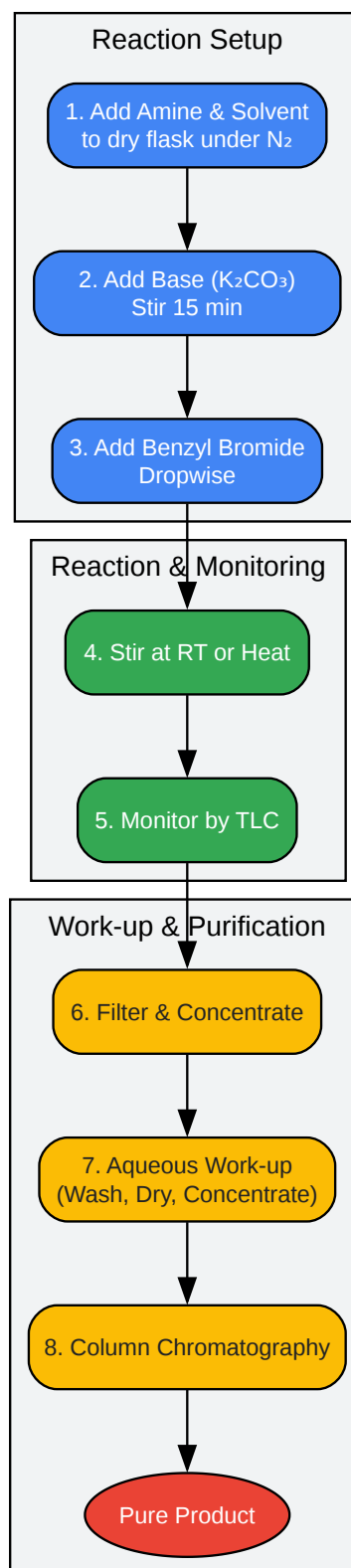
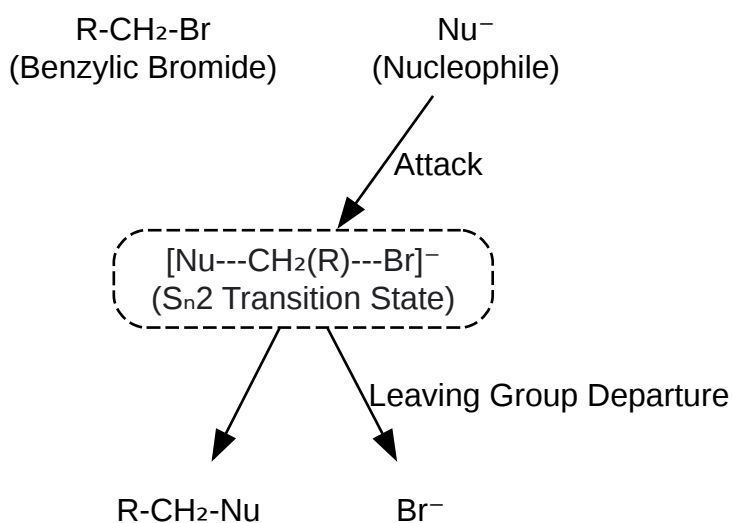
Property	Value	Source(s)
CAS Number	184970-26-1	[4] [5] [6] [7]
Molecular Formula	C ₈ H ₅ BrF ₄	[4] [5] [8]
Molecular Weight	257.02 g/mol	[4] [6]
Appearance	Clear, colorless liquid	[6]
Boiling Point	203.7 °C	[5]
Purity	Typically ≥97%	[4] [7]
Synonyms	4-(Bromomethyl)-1-fluoro-2-(trifluoromethyl)benzene, 5-(Bromomethyl)-2-fluorobenzotrifluoride	[6] [7]
MDL Number	MFCD00061177	[5] [7]
Hazard	Corrosive	[5] [9]

Part 2: Synthesis and Chemical Reactivity

Synthetic Approach

While specific, proprietary industrial syntheses may vary, **4-Fluoro-3-(trifluoromethyl)benzyl bromide** can be reliably prepared from its corresponding toluene derivative, 4-fluoro-3-(trifluoromethyl)toluene, via a free-radical bromination reaction. This standard method typically employs N-Bromosuccinimide (NBS) as the bromine source and a radical initiator like Azobisisobutyronitrile (AIBN) or benzoyl peroxide under thermal or photochemical conditions.





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